

An In-depth Technical Guide to Methyl 2,3-difluorobenzoate

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Compound of Interest

Compound Name: Methyl 2,3-difluorobenzoate

Cat. No.: B095583

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This technical guide provides a concise overview of the molecular structure and weight of **Methyl 2,3-difluorobenzoate**, a fluorinated aromatic ester. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Properties

Methyl 2,3-difluorobenzoate is a chemical compound with the molecular formula C₈H₆F₂O₂.
[1][2] Its molecular weight is 172.13 g/mol .[1][2]

Property	Value
Molecular Formula	C ₈ H ₆ F ₂ O ₂ [1][2]
Molecular Weight	172.13 g/mol [1][2]
CAS Number	18355-74-3[1]

Molecular Structure:

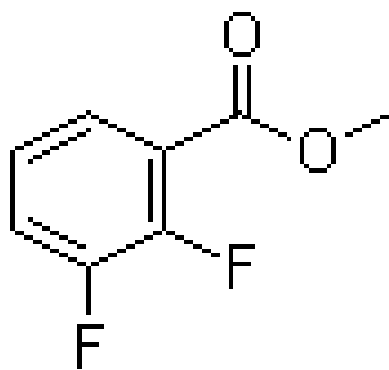
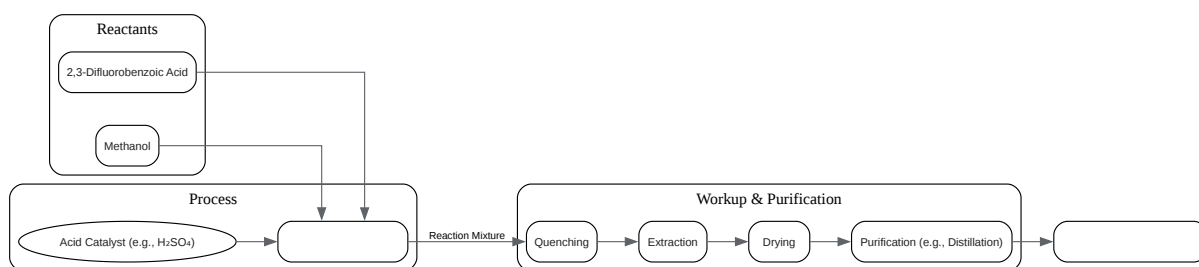


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Synthesis Workflow

While a specific, detailed experimental protocol for the synthesis of **Methyl 2,3-difluorobenzoate** was not available in the public domain at the time of this writing, a general workflow for the synthesis of methyl benzoates can be illustrated. The following diagram outlines a common synthetic route, such as Fischer esterification.



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Caption: General workflow for the synthesis of **Methyl 2,3-difluorobenzoate**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Methyl 2,3-difluorobenzoate** are not readily available in the surveyed literature. However, a general method for the preparation of methyl benzoates involves the Fischer esterification of the corresponding benzoic acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid. The reaction is typically followed by a standard workup procedure involving quenching, extraction, and purification by distillation or chromatography.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information detailing the specific biological activity or associated signaling pathways for **Methyl 2,3-difluorobenzoate**. Further research is required to elucidate its potential pharmacological effects and mechanisms of action.

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References

- 1. CAS # 18355-74-3, Methyl 2,3-difluorobenzoate - chemBlink [chemblink.com]
- 2. 18355-74-3 CAS MSDS (METHYL 2,3-DIFLUOROBENZOATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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